

An In-depth Technical Guide to Ethyl 1H-Pyrazole-4-Carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl 1H-pyrazole-4-carboxylate

Cat. No.: B133763

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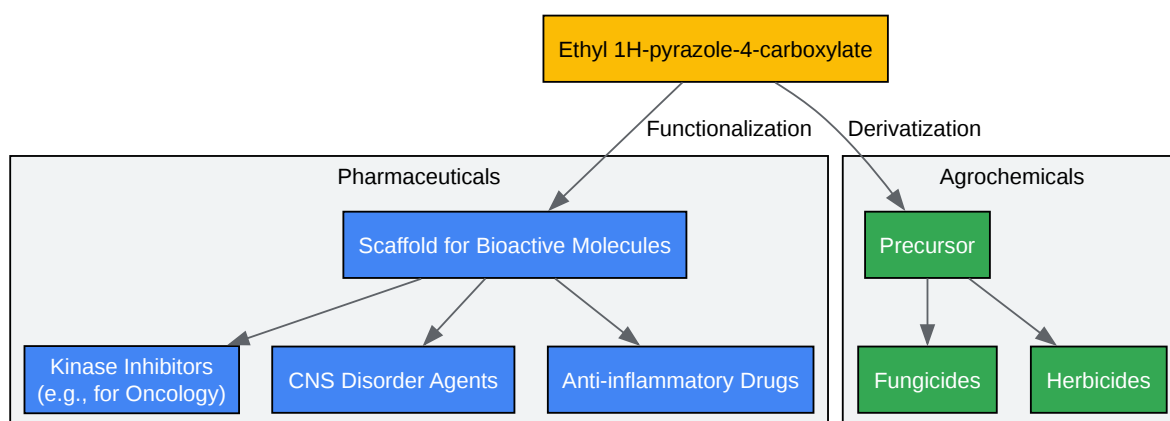
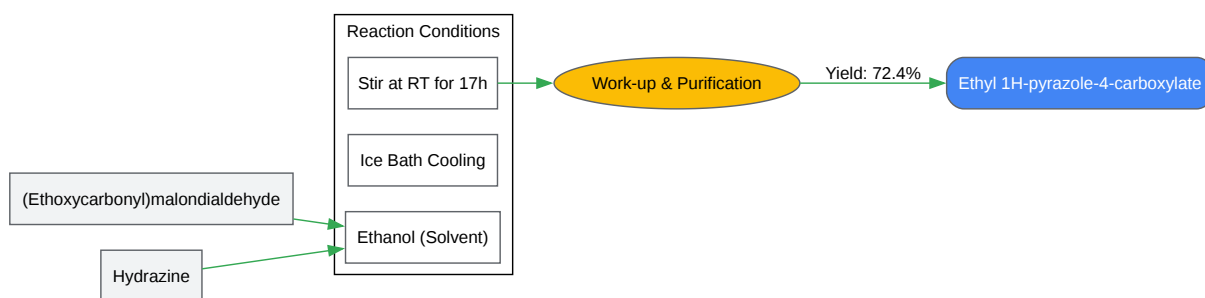
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **ethyl 1H-pyrazole-4-carboxylate**, a pivotal heterocyclic compound. It details the molecule's structure, nomenclature, physicochemical properties, and spectroscopic profile. Furthermore, it offers detailed experimental protocols for its synthesis and explores its significant applications as a versatile building block in the fields of pharmaceutical and agrochemical development.

Structure and Nomenclature

Ethyl 1H-pyrazole-4-carboxylate is a five-membered heterocyclic compound containing two adjacent nitrogen atoms, characteristic of the pyrazole ring system. An ethyl ester group is attached at the 4-position of this ring.

- IUPAC Name: **ethyl 1H-pyrazole-4-carboxylate**[\[1\]](#)
- Synonyms: Ethyl 4-pyrazolecarboxylate, 1H-Pyrazole-4-carboxylic acid ethyl ester[\[1\]](#)[\[2\]](#)
- Chemical Structure:



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References

- 1. ethyl 1H-pyrazole-4-carboxylate | C₆H₈N₂O₂ | CID 142179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 1H-Pyrazole-4-Carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133763#ethyl-1h-pyrazole-4-carboxylate-structure-and-nomenclature]

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